

Introduction: The Strategic Importance of 2-Chloro-4-methoxybenzo[d]thiazole

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Compound of Interest

Compound Name: 2-Chloro-4-methoxybenzo[d]thiazole

CAS No.: 3507-27-5

Cat. No.: B1363808

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2-Chloro-4-methoxybenzo[d]thiazole is a heterocyclic aromatic compound featuring a benzene ring fused to a 1,3-thiazole moiety.^[1] Identified by its CAS Number 3507-27-5, IUPAC name 2-chloro-4-methoxy-1,3-benzothiazole, and molecular formula C₈H₆ClNOS, this molecule serves as a critical synthetic intermediate.^{[1][2]} The benzothiazole scaffold is a "privileged structure" in medicinal chemistry, forming the core of numerous compounds with a wide range of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[3][4][5][6][7]}

The specific substitutions on **2-Chloro-4-methoxybenzo[d]thiazole** are key to its utility. The chlorine atom at the 2-position is an excellent leaving group, activating the position for nucleophilic substitution and allowing for the facile introduction of diverse functional groups.^[2] The methoxy group at the 4-position modulates the electronic properties and lipophilicity of the molecule, which can influence its biological activity and pharmacokinetic profile.^{[2][8]} This unique combination of reactive sites makes it a valuable building block in the synthesis of novel therapeutic agents and functional materials.^[1]

Understanding the fundamental physicochemical properties of this intermediate—namely its solubility and chemical stability—is paramount for researchers in drug discovery and process development. These parameters dictate everything from reaction conditions and purification strategies to formulation development and shelf-life. This guide provides a comprehensive technical overview of these core characteristics, complete with field-proven experimental protocols and an analysis of the underlying chemical principles.

Part 1: Solubility Profile

The solubility of an active pharmaceutical ingredient (API) or intermediate is a critical determinant of its behavior in both chemical and biological systems. For **2-Chloro-4-methoxybenzo[d]thiazole**, its largely aromatic and halogenated structure suggests inherently low aqueous solubility, a crucial factor for handling, reaction kinetics, and bioavailability studies.

Physicochemical Drivers of Solubility

The molecular structure dictates its solubility. The fused aromatic rings create a large, nonpolar surface area, leading to poor interactions with polar solvents like water. While the methoxy group introduces some polarity, its effect is modest. Consequently, the compound is expected to be sparingly soluble in water but more soluble in common organic solvents. One source reports a solubility of 7.4 µg/mL, classifying it as very slightly soluble.^[1] Methoxy-substituted analogs are noted to have increased polarity compared to other derivatives, which may make them more water-soluble but potentially less bioavailable.^[8]

Experimental Workflow for Solubility Determination

To precisely quantify the thermodynamic solubility, the shake-flask method is the gold standard. This protocol is designed to be a self-validating system, ensuring that a true equilibrium is reached.

- **Preparation:** Add an excess amount of solid **2-Chloro-4-methoxybenzo[d]thiazole** to a series of vials containing the desired test solvents (e.g., deionized water, pH 4.0 acetate buffer, pH 7.4 phosphate buffer, methanol, acetonitrile). The excess solid is critical to ensure saturation.
- **Equilibration:** Seal the vials and place them in a shaker bath maintained at a constant temperature (e.g., 25°C or 37°C). Agitate for a defined period (typically 24-48 hours) to allow

the system to reach equilibrium. A preliminary time-point experiment (e.g., sampling at 12, 24, 36, and 48 hours) is recommended to confirm that the concentration has plateaued.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the undissolved solid settle. Centrifuge the samples at high speed (e.g., 14,000 rpm for 15 minutes) to pellet any remaining suspended particles.
- **Sample Collection:** Carefully collect an aliquot of the clear supernatant.
- **Dilution & Analysis:** Dilute the supernatant with a suitable mobile phase or solvent to bring the concentration within the linear range of a pre-validated analytical method. Quantify the concentration using High-Performance Liquid Chromatography (HPLC) with UV detection.

A robust HPLC method is essential for accurate quantification.

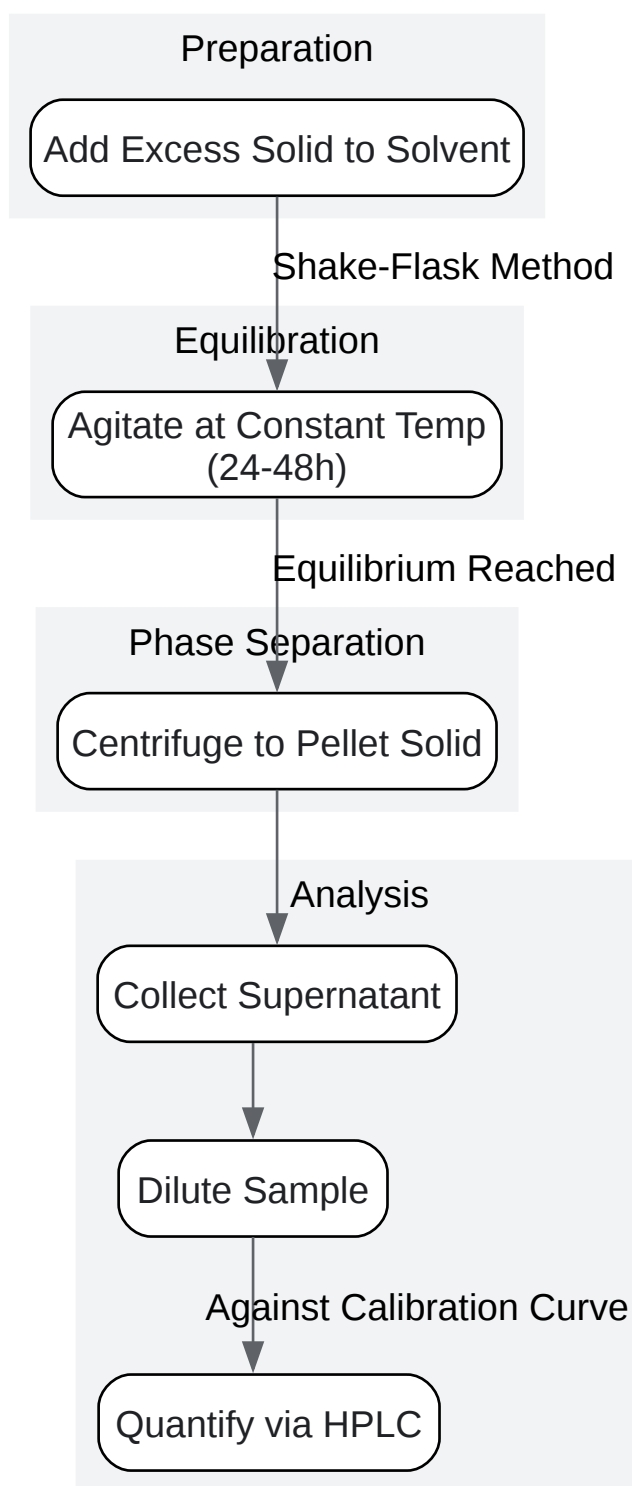
- **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- **Mobile Phase:** A gradient of (A) 0.1% Formic Acid in Water and (B) Acetonitrile.
- **Gradient:** Start at 30% B, ramp to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV spectrophotometer at a wavelength determined by the compound's UV maxima (typically around 254 nm or 280 nm for benzothiazole systems).
- **Quantification:** Calculate concentration against a multi-point calibration curve prepared from a stock solution of known concentration.

Data Presentation: Solubility Data Summary

The following table summarizes expected solubility behavior and provides a template for experimental results.

Solvent System	pH	Temperature (°C)	Solubility (µg/mL)	Classification
Deionized Water	~7	25	7.4[1]	Very Slightly Soluble
Acetate Buffer	4.0	25	Experimental Data	To be determined
Phosphate Buffer	7.4	25	Experimental Data	To be determined
Methanol	N/A	25	Experimental Data	Expected: Soluble
Acetonitrile	N/A	25	Experimental Data	Expected: Soluble

Visualization: Solubility Determination Workflow



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Caption: Workflow for shake-flask solubility determination.

Part 2: Chemical Stability & Degradation Profile

For any compound intended for pharmaceutical use, a thorough understanding of its chemical stability is a regulatory requirement and a scientific necessity.^{[9][10]} Forced degradation (or stress testing) studies are performed to identify likely degradation products, establish degradation pathways, and develop stability-indicating analytical methods.^{[9][11]}

Predicted Degradation Pathways

The structure of **2-Chloro-4-methoxybenzo[d]thiazole** suggests two primary points of vulnerability: the C2-chloro substituent and the heterocyclic sulfur atom.

- **Hydrolytic Degradation:** The C-Cl bond at the 2-position is activated towards nucleophilic attack due to the electron-withdrawing nature of the adjacent nitrogen atom. Under aqueous acidic or basic conditions, this bond is susceptible to hydrolysis, replacing the chlorine with a hydroxyl group. This would likely result in the formation of 4-methoxybenzo[d]thiazol-2(3H)-one.
- **Oxidative Degradation:** The sulfur atom within the thiazole ring is a potential site for oxidation. Strong oxidizing agents like hydrogen peroxide (H₂O₂) could oxidize the sulfide to a sulfoxide or, under more vigorous conditions, a sulfone. This represents a common degradation pathway for sulfur-containing heterocycles.
- **Photolytic Degradation:** Aromatic systems can absorb UV light, which may induce degradation through radical mechanisms or rearrangements. ICH Q1B guidelines provide a standardized approach to photostability testing.^[12]

Experimental Protocols for Forced Degradation Studies

The objective of these protocols is to achieve modest degradation (typically 5-20%) to ensure that the primary degradation products can be reliably detected and identified without completely consuming the parent compound.^[12] All studies should include a control sample stored under ambient conditions.

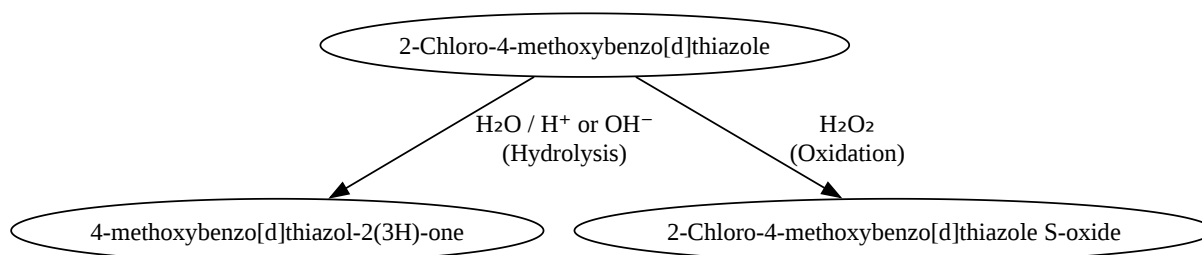
- **Stock Solution:** Prepare a ~1 mg/mL solution of the compound in a 50:50 mixture of acetonitrile and water.

- Acidic Stress: To an aliquot of the stock solution, add an equal volume of 1N HCl.
- Basic Stress: To a separate aliquot, add an equal volume of 1N NaOH.
- Incubation: Heat the samples at an elevated temperature (e.g., 60-80°C) and monitor over time (e.g., 2, 8, 24 hours).
- Neutralization & Analysis: Before analysis, cool the samples and neutralize the acid-stressed sample with NaOH and the base-stressed sample with HCl. Dilute and analyze using the stability-indicating HPLC method.
- Preparation: To an aliquot of the stock solution (from Protocol 2), add an equal volume of 3% hydrogen peroxide (H₂O₂).
- Incubation: Store the sample at room temperature, protected from light, and monitor over time (e.g., 8, 24, 48 hours). The reaction can be accelerated with gentle heating if necessary.
- Analysis: Dilute and analyze directly via HPLC.
- Thermal Stress: Store the solid compound in a controlled-temperature oven at an elevated temperature (e.g., 105°C) for a set period (e.g., 7 days). Also, subject a solution of the compound to thermal stress (e.g., 60°C).
- Photolytic Stress (per ICH Q1B): Expose the solid compound and a solution of the compound to a light source providing a standardized output of visible and UVA light (overall illumination of not less than 1.2 million lux hours and an integrated near UV energy of not less than 200 watt hours/square meter). Use a parallel set of samples protected by aluminum foil as dark controls.
- Analysis: After exposure, dissolve the solid or dilute the solution and analyze via HPLC.

Data Presentation: Forced Degradation Summary

Stress Condition	Parameters	Time	% Degradation	Major Degradation Peaks (Retention Time)
Acid Hydrolysis	0.5 N HCl, 80°C	24h	Experimental Data	To be determined
Base Hydrolysis	0.5 N NaOH, 60°C	8h	Experimental Data	To be determined
Oxidation	1.5% H ₂ O ₂ , RT	24h	Experimental Data	To be determined
Thermal (Solid)	105°C	7 days	Experimental Data	To be determined
Photolytic (Solution)	ICH Q1B Standard	-	Experimental Data	To be determined

Visualization: Potential Degradation Pathwaysdot



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